

Application Notes and Protocols for Copeptin Analysis

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Compound of Interest

Compound Name: Copeptin (human)

Cat. No.: B15550659

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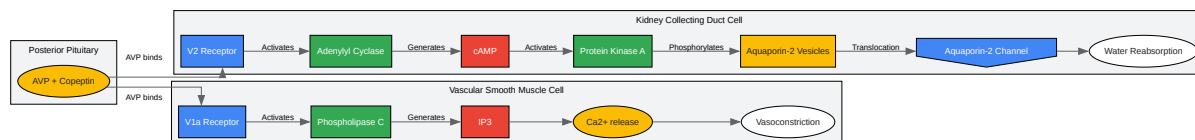
Introduction

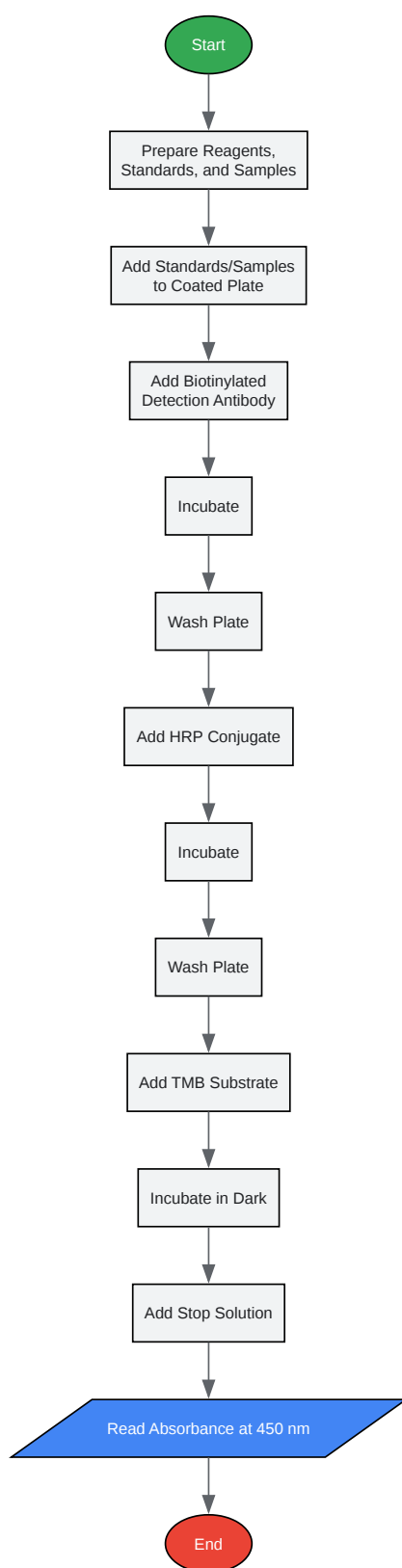
Copeptin, the C-terminal portion of the precursor peptide preprovasopressin, is a reliable and stable surrogate biomarker for arginine vasopressin (AVP).^{[1][2][3]} Due to the inherent instability and challenging pre-analytical requirements of AVP, direct measurement is often unreliable for routine clinical and research use.^{[4][5]} Copeptin is co-secreted in equimolar amounts with AVP from the posterior pituitary gland and its stability in various sample types makes it an ideal analyte for assessing AVP release in a range of physiological and pathological states.^{[1][3][4]} These application notes provide detailed protocols for sample collection, handling, and analysis of copeptin.

Physiological Significance and Signaling Pathway

Copeptin levels in circulation mirror the release of AVP, a key hormone in regulating water balance, vascular tone, and the endocrine stress response.^{[2][6]} AVP exerts its effects by binding to three main G-protein coupled receptors: V1a, V1b (or V3), and V2.^{[7][8]} The binding of AVP to V2 receptors in the kidney collecting ducts activates a cAMP-dependent pathway, leading to the insertion of aquaporin-2 water channels into the apical membrane and

subsequent water reabsorption.[7][9] The V1a receptors, primarily found on vascular smooth muscle cells, mediate vasoconstriction through a calcium-dependent pathway.[10]





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